Technical Safety & Handling Guide: 4-Amino-2-chlorobenzene-1-thiol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Amino-2-chlorobenzene-1-thiol*
CAS No.:	*15178-53-7*
Cat. No.:	*B3242483*

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CAS: 15178-53-7 | Formula: C_6H_6ClNS | MW: 159.64 g/mol [1][2]

Executive Summary & Chemical Identity

4-Amino-2-chlorobenzene-1-thiol (also known as 4-amino-2-chlorothiophenol) is a bifunctional aromatic building block characterized by a thiol (-SH) group and an amino ($-NH_2$) group in a para relationship, with a chlorine atom ortho to the thiol.[1][2]

Unlike its isomer 2-amino-4-chlorobenzenethiol (which forms benzothiazoles due to ortho-amino/thiol positioning), this compound acts as a linear scaffold.[1][2] It is critical in the synthesis of thioether-linked kinase inhibitors and complex sulfonamide derivatives where the para-geometry is essential for binding affinity.[1][2]

Structural Differentiation[1]

- Target (CAS 15178-53-7): 1-SH, 2-Cl, 4-NH_2.[1][2][3] (Used for linear linkers).
- Common Isomer (CAS 1004-00-8): 1-SH, 2-NH_2, 4-Cl.[1][2] (Used for heterocycle formation).

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Critical Warning: Vendors frequently conflate these isomers.[2] Verification via 1H-NMR is mandatory upon receipt.[2] The target compound should show para-coupling patterns for the aromatic protons, distinct from the ortho-coupling of the isomer.[2]

Hazard Profiling & Toxicology

While standard Safety Data Sheets (SDS) classify this compound generically, advanced handling requires understanding the mechanistic basis of its toxicity.

Core GHS Hazards

Hazard Class	Category	H-Code	Description
Skin Corrosion	1B	H314	Causes severe skin burns and eye damage.[1][2] The thiol group, combined with the basic amine, creates a potent nucleophile capable of lysing keratin.[2]
Acute Toxicity	4 (Oral)	H302	Harmful if swallowed.[2]
Sensitization	1	H317	May cause an allergic skin reaction.[2][4] Thiophenols are known haptens; they bind to skin proteins via disulfide bridging, triggering immune responses.
Aquatic Toxicity	1	H400	Very toxic to aquatic life.[2]

The "Stench" Vector

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Like most low-molecular-weight thiols, this compound possesses a penetrating, garlic-like odor detectable at ppb levels.[1][2]

- Mechanism: The human nose contains olfactory receptors (OR2T11) specifically tuned to copper-coordinating thiols.[2]
- Risk: Olfactory fatigue occurs rapidly.[2] The absence of smell does not indicate safety.[2]
- Control: All handling must occur within a fume hood with a face velocity >100 fpm.

Strategic Handling Protocols

This section details self-validating workflows to maintain chemical integrity and operator safety.

Oxidation Management (Purity Assurance)

Aromatic thiols oxidize rapidly to disulfides (Ar-S-S-Ar) upon exposure to atmospheric oxygen, catalyzed by trace metals and basic conditions (facilitated by the internal -NH_2 group).[1][2]

Protocol: Inert Atmosphere Transfer

- Validation: Check physical appearance.[2][5] Pure thiol is a pale yellow/white solid.[2] Darkening or crusting indicates disulfide formation.[2]
- Storage: Store under Argon at 2–8°C.
- Reversal: If partial oxidation is suspected, the thiol can often be regenerated in situ using Triphenylphosphine (PPh_3) and water or Dithiothreitol (DTT) prior to the main reaction.[2]

Odor Neutralization System (The "Bleach Trap")

Do not rely solely on the fume hood. Active neutralization is required for all waste and glassware.[2]

The Oxidative Kill Bath: Prepare a bath of 10% Sodium Hypochlorite (Bleach) or Potassium Permanganate ($KMnO_4$).[2]

- Mechanism:[1][2][6]

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(Sulfonic acid, odorless and water-soluble).[1][2]

- Procedure: Soak all spatulas, flasks, and septa in the bath for 30 minutes before removing them from the hood for washing.[2]
- Verification: The "bleach smell" should overpower any sulfur odor.[2]

Emergency Spill Response

Scenario: 500 mg spill inside the fume hood.

- Isolate: Close hood sash immediately. Alert lab personnel.
- Neutralize: Gently pour a slurry of Calcium Hypochlorite or spray with 10% Bleach over the powder.[2] Caution: This reaction is exothermic.[2]
- Wait: Allow 15 minutes for oxidation.
- Clean: Absorb with vermiculite.[2] Dispose of as hazardous chemical waste (do not trash).

Synthesis & Reactivity Profile[1][2][8]

Chemo-Selectivity Logic

The molecule presents two nucleophiles: the Thiol (-SH) and the Amine ($-NH_2$).[1][2]

- Nucleophilicity: Under neutral/basic conditions,

  .[2]
- Strategy: To react the amine while preserving the thiol, the thiol must be protected (e.g., Trityl, S-tBu) or the reaction must be performed in acidic media where the amine is protonated but the thiol remains nucleophilic (unlikely for amine-targeting).[2]
- Common Pathway: Selective S-alkylation is the dominant first step.[1][2]

Pathway Visualization

The following diagram illustrates the degradation risk (oxidation) and the primary synthetic utility (S-alkylation vs. N-acylation).[1][2]

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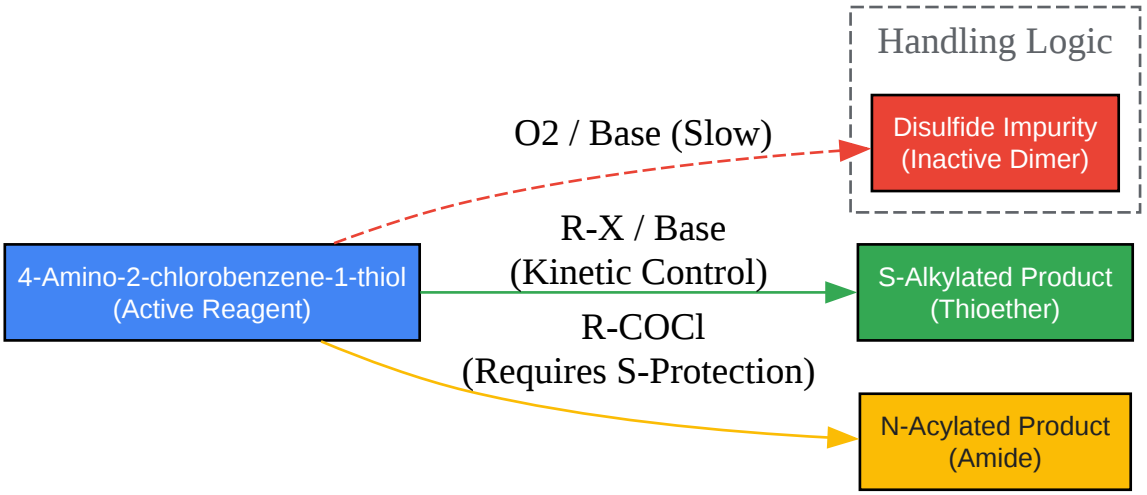

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Figure 1: Reactivity landscape of **4-Amino-2-chlorobenzene-1-thiol**. The red dashed line represents the degradation pathway that must be mitigated via inert storage.[2]

Quantitative Data Summary

Property	Value	Source
CAS Number	15178-53-7	[1]
Molecular Weight	159.64 g/mol	[1]
Physical State	Solid (Powder)	[2]
Melting Point	82-83 °C	[3]
pKa (Thiol)	~6.5 (Estimated)	[4]
Solubility	DMSO, Methanol, DCM; Insoluble in Water	[2]
Storage Temp	2–8°C (Inert Gas)	[2]

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- National Center for Biotechnology Information. (2025).[2] PubChem Compound Summary for CID 2776379, 4-Amino-2-chlorobenzenethiol. Retrieved from [Link]

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